

Application Note: Long-Term Stability of Carboxyamidotriazole Orotate in DMSO

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Carboxyamidotriazole Orotate

Cat. No.: B1684363

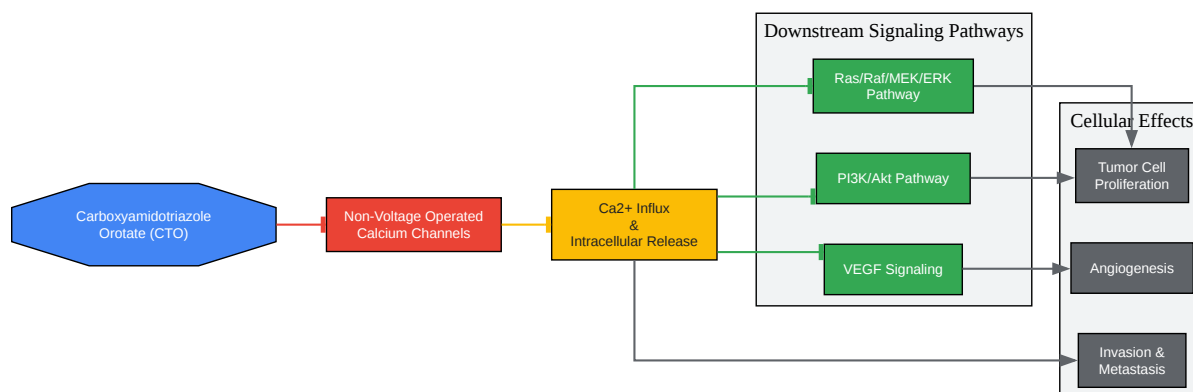
[Get Quote](#)

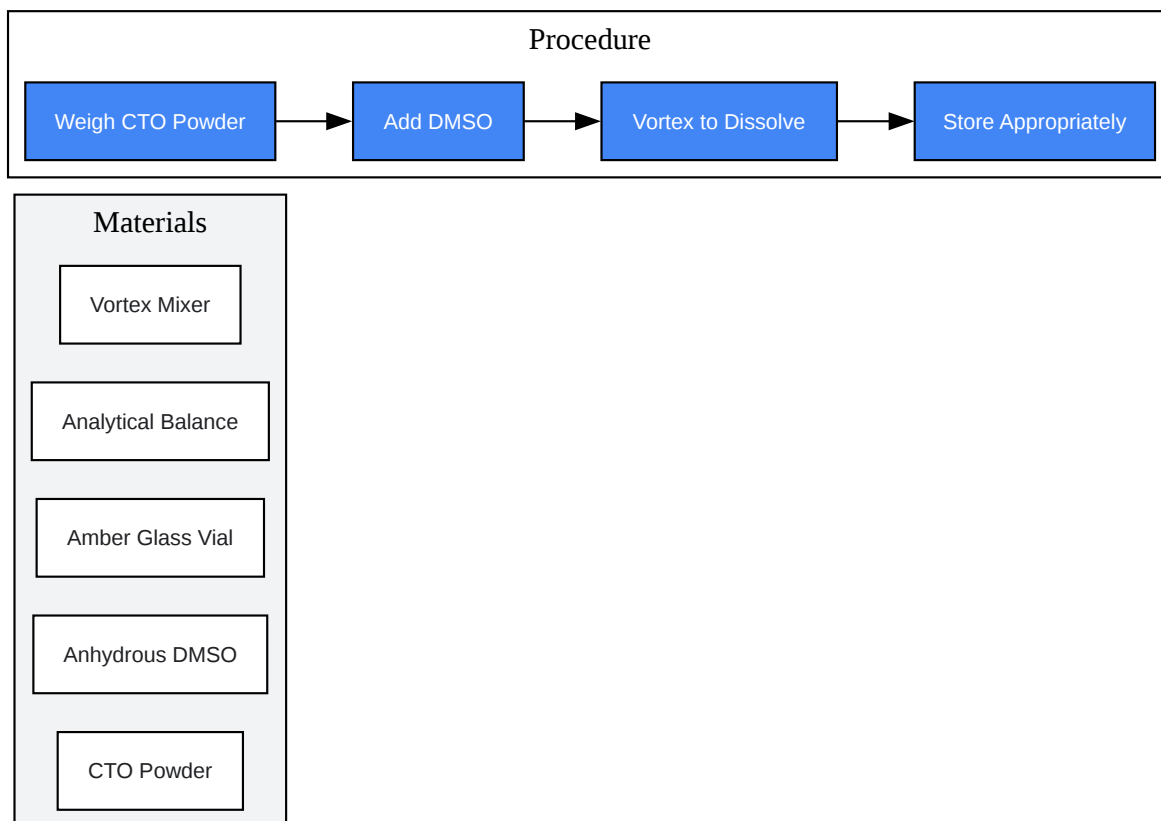
Introduction

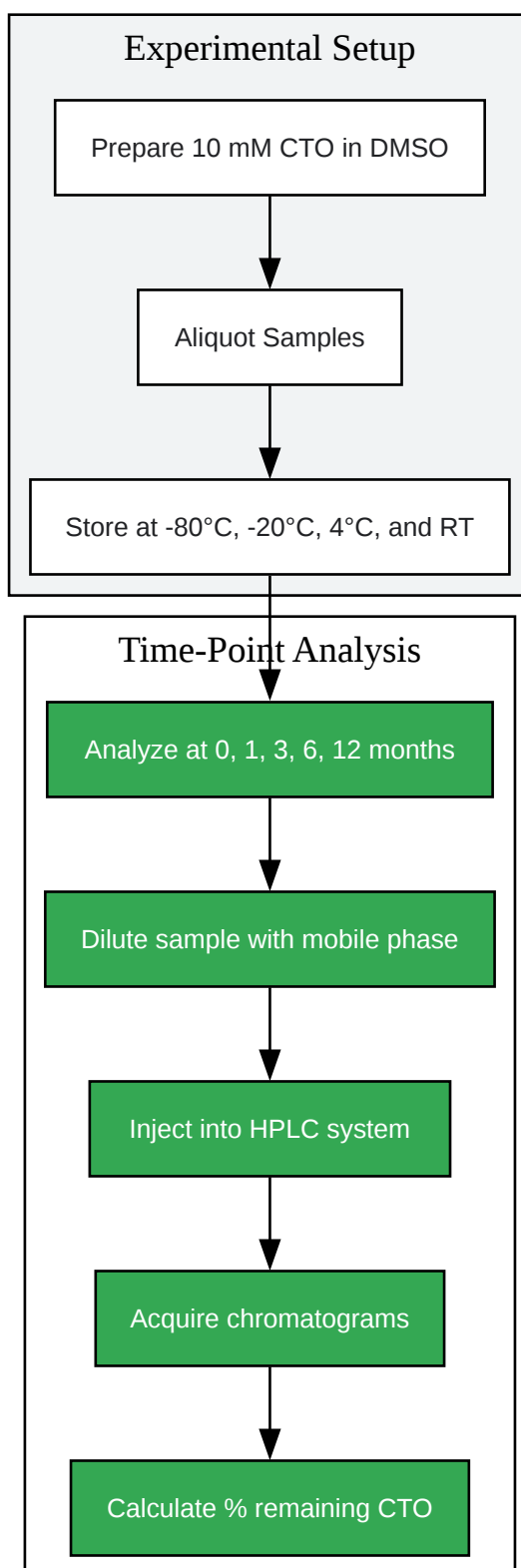
Carboxyamidotriazole Orotate (CTO) is the orotate salt of Carboxyamidotriazole (CAI), a small molecule inhibitor of non-voltage-operated calcium channels.[1] By modulating intracellular calcium levels, CTO disrupts calcium-dependent signal transduction pathways, leading to anti-angiogenic, anti-proliferative, and anti-invasive effects.[1][2] Its mechanism of action involves the inhibition of signaling pathways such as those mediated by EGFR, MEK, RAS, HDAC, HSP90, WNT- β catenin, and VEGF.[2][3] Given its therapeutic potential, understanding the stability of CTO in common laboratory solvents is critical for ensuring the integrity and reproducibility of experimental results.

Dimethyl sulfoxide (DMSO) is a widely used solvent for the storage of small molecules for in vitro and in vivo studies due to its excellent solubilizing properties. However, the long-term stability of compounds in DMSO can be influenced by factors such as storage temperature, water content, and freeze-thaw cycles. This application note provides a comprehensive overview of the long-term stability of **Carboxyamidotriazole Orotate** in DMSO, including detailed protocols for stability assessment and data presentation.

Signaling Pathway of Carboxyamidotriazole Orotate







[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Facebook [cancer.gov]
- 2. Effect of Carboxyamidotriazole Orotate, a Modulator of Calcium-Dependent Signaling Pathways, on Advanced Solid Tumors [scirp.org]
- 3. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [Application Note: Long-Term Stability of Carboxyamidotriazole Orotate in DMSO]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1684363#long-term-stability-of-carboxyamidotriazole-orotate-in-dmsol]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com